

Application Note: Protocol for the Extraction of 20-Deoxynarasin from Tissues

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Compound of Interest

Compound Name: **20-Deoxynarasin**

Cat. No.: **B15580795**

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Introduction

20-Deoxynarasin is a polyether ionophore antibiotic, a class of compounds known for their antimicrobial and coccidiostatic properties. The analysis of its concentration in animal tissues is crucial for pharmacokinetic studies, residue monitoring, and drug development. This document provides a detailed protocol for the extraction of **20-Deoxynarasin** from various tissue matrices for subsequent analysis, primarily by liquid chromatography-tandem mass spectrometry (LC-MS/MS). The methodology is adapted from established and validated protocols for the closely related compound, narasin.

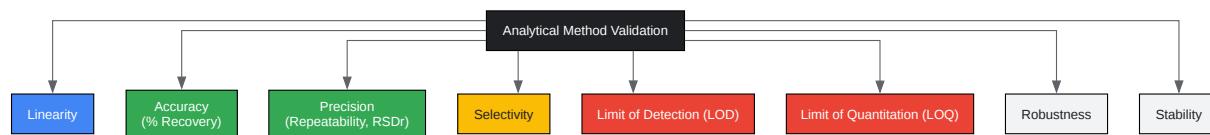
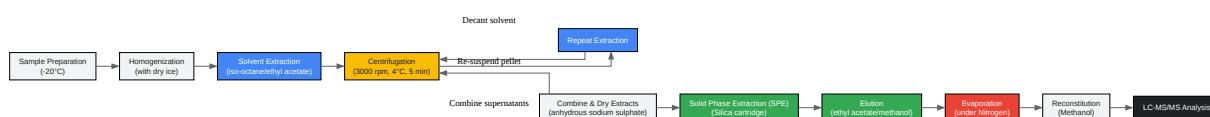
Quantitative Data Summary

The following table summarizes typical performance characteristics for the extraction of narasin, a closely related ionophore, from various tissues using a validated LC-MS/MS method. These values can be considered as target performance metrics for the **20-Deoxynarasin** protocol.

Tissue Type	Recovery Rate (%)	Limit of Quantitation (LOQ) (ng/g)	Repeatability Precision (RSDr) (%)
Muscle	86.2 - 103.5	0.75	3.9 - 13.8
Liver	86.2 - 103.5	0.75	3.9 - 13.8
Kidney	86.2 - 103.5	0.75	3.9 - 13.8
Fat	86.2 - 103.5	4.0	3.9 - 13.8
Milk	86.2 - 103.5	0.45	3.9 - 13.8

Data adapted from AOAC Official Method 2011.24 for narasin and monensin in bovine, swine, and chicken tissues[1][2].

Experimental Workflow



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References

- 1. Determination of narasin and monensin in bovine, swine, and chicken tissues by liquid chromatography with tandem mass spectrometry: first action 2011.24 - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
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